

# An In-depth Technical Guide to Shisonin: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Shisonin*

Cat. No.: B1232578

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## Introduction

**Shisonin**, a prominent anthocyanin found in the leaves of *Perilla frutescens*, is a natural pigment responsible for the plant's characteristic reddish-purple coloration. As a member of the flavonoid family, **Shisonin** is gaining increasing attention within the scientific community for its potential therapeutic properties, including its antioxidant and pro-apoptotic activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biosynthesis, and known biological activities of **Shisonin**, with a focus on data relevant to researchers and professionals in drug development.

## Chemical Structure and Physicochemical Properties

**Shisonin** is chemically identified as Cyanidin 3-O-(6-O-p-coumaroyl)- $\beta$ -D-glucoside-5-O- $\beta$ -D-glucoside. Its structure consists of a cyanidin aglycone backbone glycosidically linked to two glucose moieties, with one of them being acylated with a p-coumaroyl group. This acylation significantly influences its stability and solubility.

Caption: Chemical structure and basic properties of **Shisonin**.

## Physicochemical Data Summary

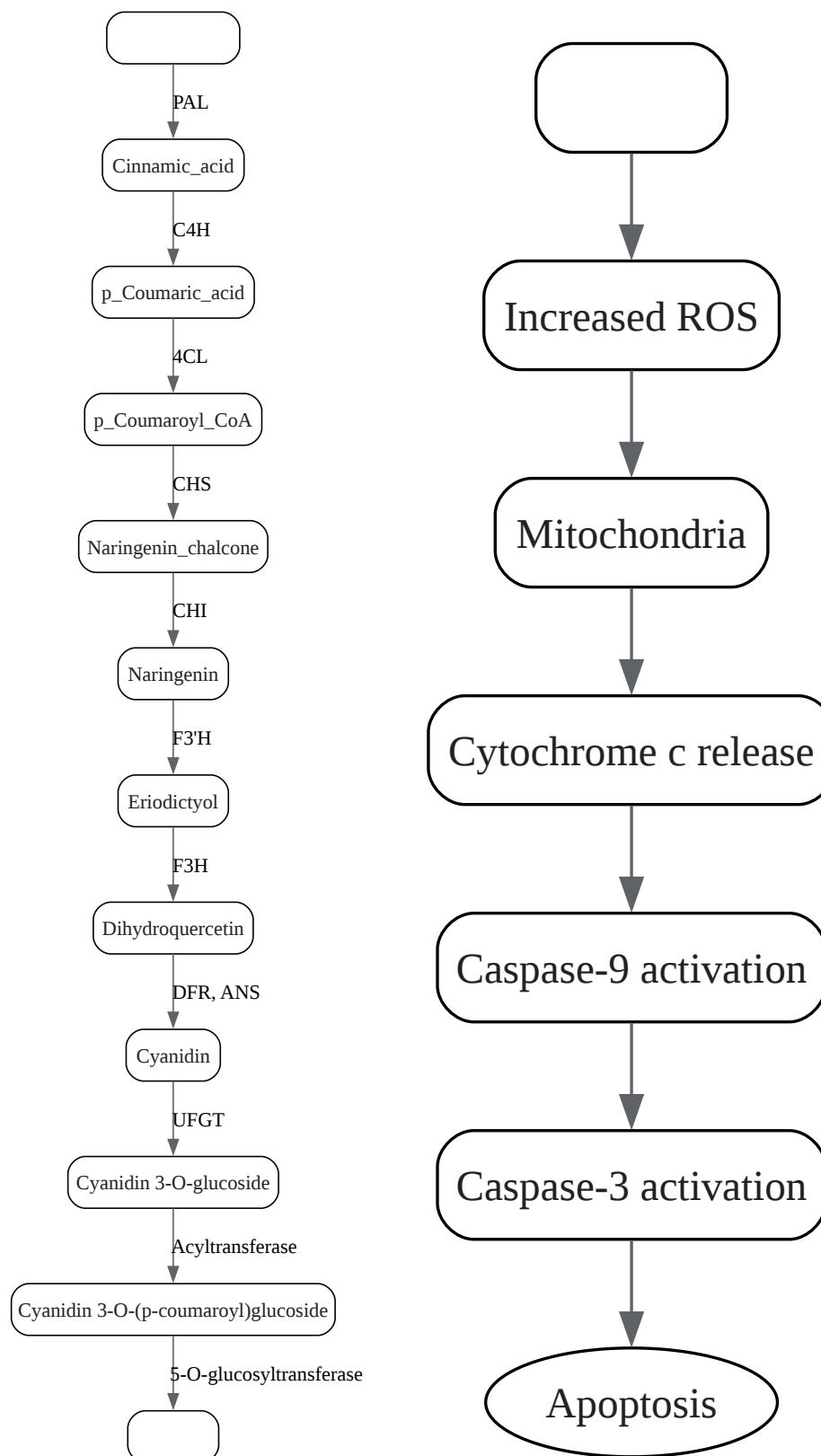
Quantitative data on the physicochemical properties of **Shisonin** are summarized below. It is important to note that specific experimental values for pure **Shisonin** are not extensively

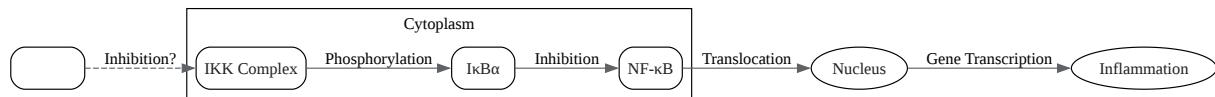
reported in the literature. Therefore, some data are based on closely related acylated anthocyanins or general properties of anthocyanins from *Perilla frutescens*.

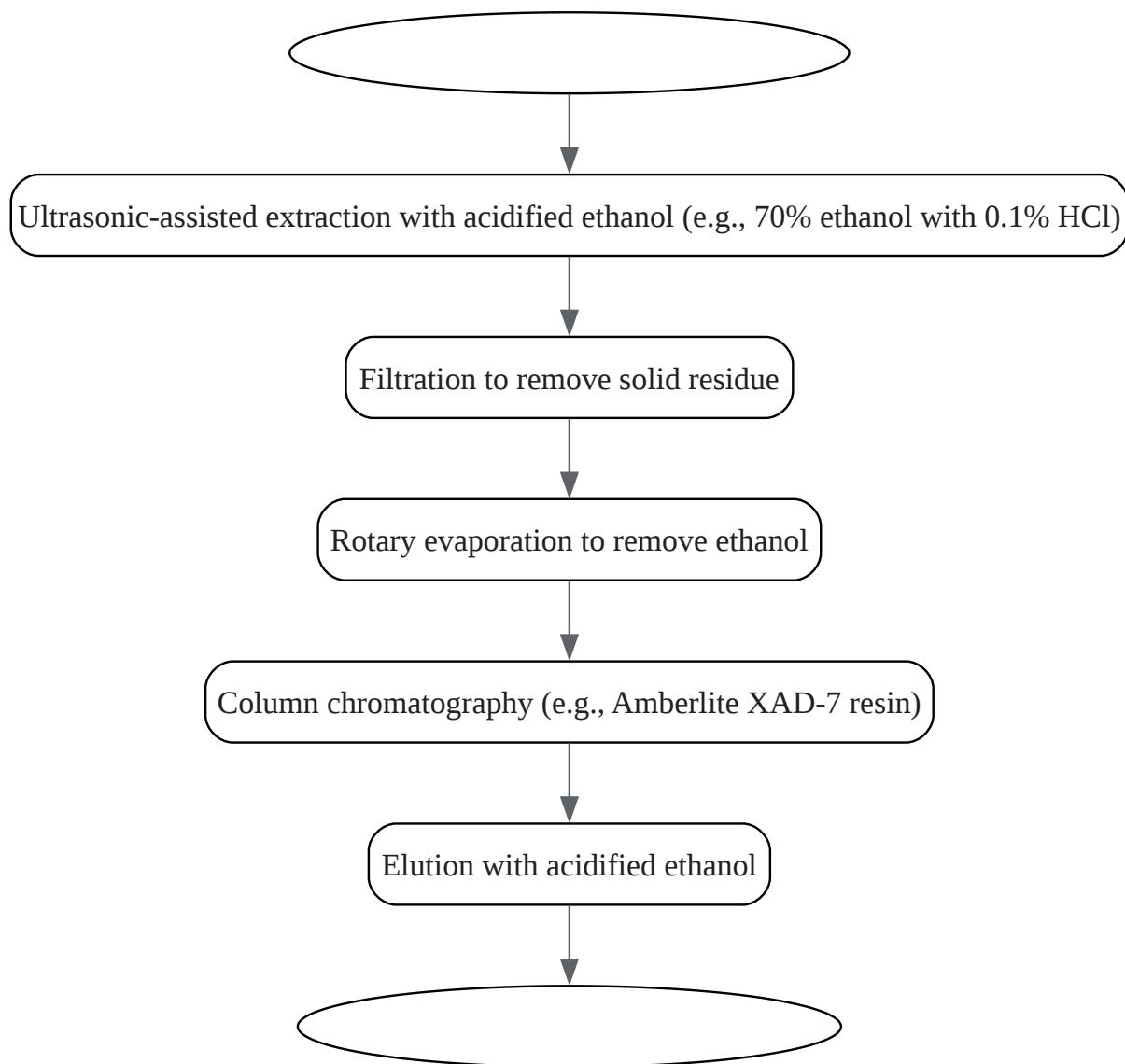
Property	Value / Description
Molecular Formula	C <sub>36</sub> H <sub>37</sub> O <sub>18</sub> +
Molecular Weight	757.7 g/mol <a href="#">[1]</a>
Molar Absorptivity ( $\epsilon$ )	While a specific value for Shisonin is not readily available, the molar absorptivity of a related anthocyanin, cyanidin-3-O-glucoside, is approximately 26,900 L·mol <sup>-1</sup> ·cm <sup>-1</sup> <a href="#">[2]</a> . The acylation in Shisonin may alter this value.
Solubility	Generally soluble in polar solvents like water, ethanol, and methanol. Acylation with the p-coumaroyl group increases its lipophilicity, thereby enhancing its solubility in less polar organic solvents compared to non-acylated anthocyanins <a href="#">[3]</a> <a href="#">[4]</a> .
Stability (pH)	Anthocyanins from <i>Perilla frutescens</i> are reported to be stable in the pH range of 3.0 to 6.0. Extracts containing Shisonin have shown maximal stability at approximately pH 3.7.
Stability (Temperature)	Stable at temperatures between 40-70°C. Thermal degradation typically follows first-order kinetics, with the rate increasing at higher temperatures <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> .

## Biosynthesis of Shisonin

**Shisonin** is synthesized in *Perilla frutescens* via the flavonoid branch of the phenylpropanoid pathway. This intricate pathway involves a series of enzymatic reactions that start from the amino acid phenylalanine.





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## References

- 1. Thermal degradation kinetics of isoflavone aglycones from soy and red clover - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Solubility and Stability of Some Pharmaceuticals in Natural Deep Eutectic Solvents-Based Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Shikonin causes apoptosis by disrupting intracellular calcium homeostasis and mitochondrial function in human hepatoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Shikonin induces ROS-based mitochondria-mediated apoptosis in colon cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Harnessing the antioxidant and cytoprotective power of Aitchisonia rosea: phytochemical insights and mechanistic validation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The MAPK signaling cascade - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Frontiers | Mitogen-Activated Protein Kinase Cascades in Plant Hormone Signaling [frontiersin.org]
- 9. Ethnomedicinal, Phytochemical and Pharmacological Investigations of *Perilla frutescens* (L.) Britt - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Modelling of Reaction Kinetics of *Hibiscus Sabdariffa* L. Juice Anthocyanins Degradation by Electrochemical Means [pubs.sciepub.com]
- 11. Solubility Determination of c-Met Inhibitor in Solvent Mixtures and Mathematical Modeling to Develop Nanosuspension Formulation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Degradation kinetics of cyanidin 3-O-glucoside and cyanidin 3-O-rutinoside during hot air and vacuum drying in mulberry (*Morus alba* L.) fruit: A comparative study based on solid food system - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Shisonin: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1232578#shisonin-chemical-structure-and-properties>]

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